

Introduction: The Strategic Value of a Heterocyclic Building Block

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Compound of Interest

Compound Name: *4-Cyanothiophene-2-carboxylic acid*

Cat. No.: *B1370471*

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In the landscape of modern drug discovery and development, heterocyclic scaffolds are indispensable tools. Among these, thiophene derivatives hold a place of prominence due to their unique electronic properties and their ability to act as versatile bioisosteres for phenyl rings. **4-Cyanothiophene-2-carboxylic acid** (CAS No. 406719-77-5) is a particularly valuable bifunctional building block. Its structure, featuring a thiophene core substituted with both a cyano group and a carboxylic acid, offers medicinal chemists two orthogonal points for molecular elaboration. The carboxylic acid serves as a classical handle for amide bond formation—a cornerstone of pharmaceutical chemistry—while the cyano group can act as a hydrogen bond acceptor, a bioisosteric replacement for other functional groups, or a precursor for further chemical transformations. This guide provides a comprehensive overview of its properties, synthesis, characterization, and application, grounded in established chemical principles for researchers and drug development professionals.

PART 1: Core Physicochemical and Handling Properties

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in research. The key physicochemical data for **4-Cyanothiophene-2-carboxylic acid** are summarized below.

Property	Value	Source
CAS Number	406719-77-5	
Molecular Formula	C ₆ H ₃ NO ₂ S	
Molecular Weight	153.162 g/mol	
Typical Purity	≥95%	
SMILES	OC(=O)C1=CC(=CS1)C#N	
Recommended Storage	2-8 °C, desiccated	

Safety and Handling Protocol

While a specific safety data sheet (SDS) for **4-Cyanothiophene-2-carboxylic acid** is not detailed in the provided results, data from structurally similar compounds, such as 5-cyanothiophene-2-carboxylic acid and other thiophene carboxylic acids, dictate a cautious approach. The compound should be handled in accordance with good industrial hygiene and safety practices.

- Hazard Profile: Assumed to be harmful if swallowed, in contact with skin, or inhaled. Causes serious eye and skin irritation. May cause respiratory irritation[1][2].
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat. All handling of the solid should occur in a certified chemical fume hood to prevent inhalation of dust[1][3][4].
- Handling: Avoid generating dust. Ensure adequate ventilation. Wash hands thoroughly after handling[3].
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from strong oxidizing agents[1][3].

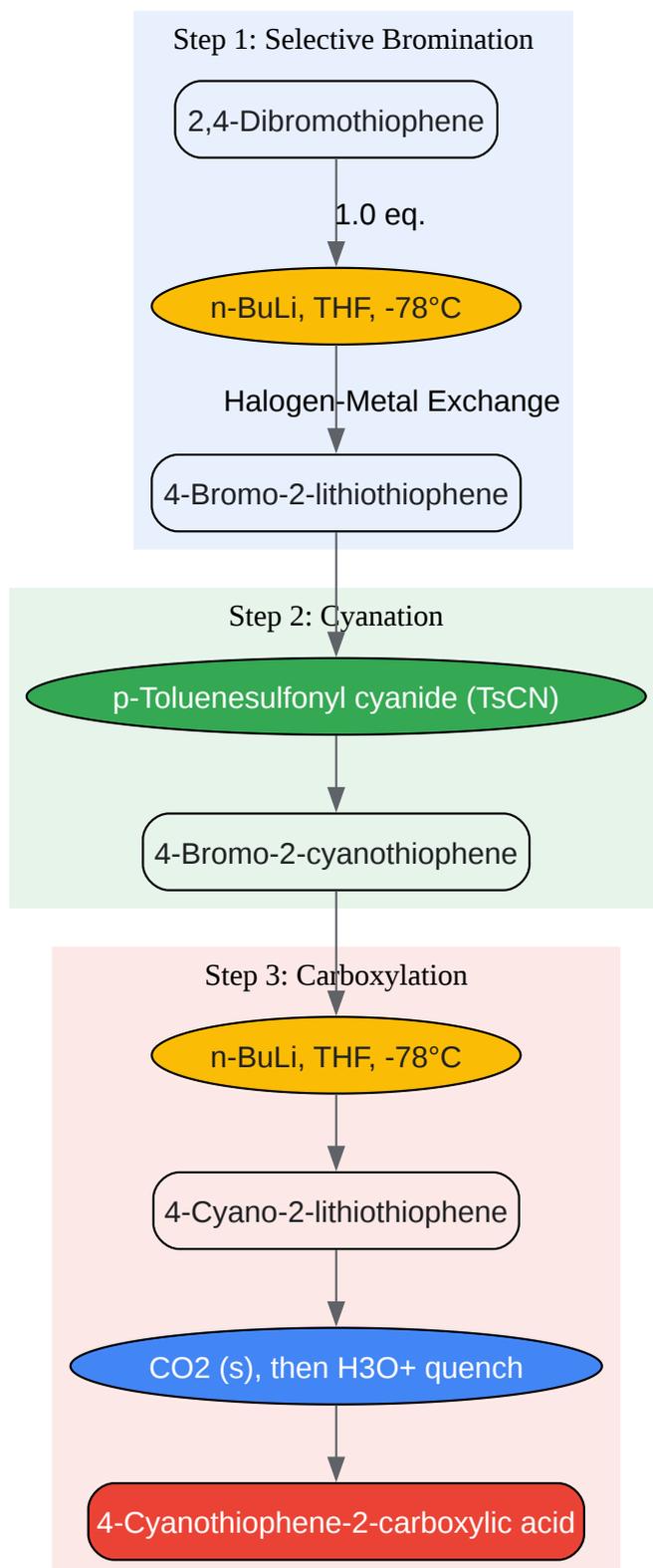
PART 2: Synthesis and Characterization

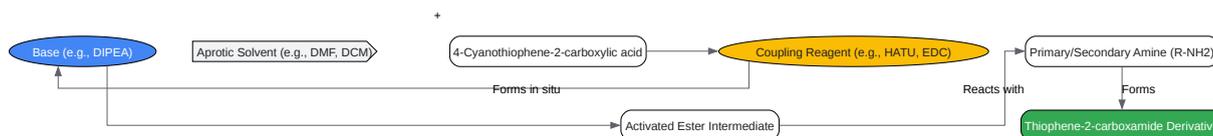
The synthesis of substituted thiophenes is a well-established field, often relying on the functionalization of a pre-existing thiophene ring. While multiple routes to **4-Cyanothiophene-**

2-carboxylic acid are conceivable, a robust strategy involves sequential metallation and functionalization, which offers excellent regiochemical control.

Proposed Synthetic Workflow

The following workflow illustrates a plausible and efficient laboratory-scale synthesis. The choice of a Grignard reaction followed by carbonation is a classic and reliable method for introducing carboxylic acid functionality onto an aromatic ring^[5].





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Caption: Standard workflow for amide coupling using **4-Cyanothiophene-2-carboxylic acid**.

This protocol is foundational in medicinal chemistry. The reliability of amide coupling allows for the rapid generation of diverse compound libraries, where the "R" group on the amine can be systematically varied to probe interactions with a biological target. The thiophene core itself often contributes favorably to binding and pharmacokinetic properties.

Conclusion

4-Cyanothiophene-2-carboxylic acid is more than just a chemical reagent; it is a strategic tool for innovation in pharmaceutical and materials science. Its well-defined structure provides two distinct functional handles for chemical modification, enabling the construction of complex molecular architectures. A thorough understanding of its properties, synthesis, and safe handling, as outlined in this guide, is essential for leveraging its full potential in the research and development pipeline.

References

- Vertex AI Search. (n.d.). 4 - SAFETY DATA SHEET.
- Sigma-Aldrich. (2024, March 2). SAFETY DATA SHEET.
- Thermo Fisher Scientific. (2025, September 16). SAFETY DATA SHEET.
- ChemShuttle. (n.d.). **4-Cyanothiophene-2-carboxylic acid**; CAS No.:406719-77-5.
- Fisher Scientific. (2024, March 28). SAFETY DATA SHEET - Thiophene-2-carboxylic acid.

- PubChem. (n.d.). 5-Cyanothiophene-2-carboxylic acid. Retrieved January 6, 2026, from [\[Link\]](#)
- Generic Publisher. (n.d.). The Versatility of Thiophene-2-carboxylic Acid in Organic Synthesis.
- Google Patents. (n.d.). CN110317189A - A method of using thiophene-2-carboxylic acid as Material synthesis 5- chlorothiophene.
- Beilstein Journal of Organic Chemistry. (n.d.). Development of potential manufacturing routes for substituted thiophenes – Preparation of halogenated 2-thiophenecarboxylic acid derivatives as building blocks for a new family of 2,6-dihaloaryl 1,2,4-triazole insecticides. Retrieved January 6, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Different Roles of Carboxylic Functions in Pharmaceuticals and Agrochemicals. Retrieved January 6, 2026, from [\[Link\]](#)
- Molecules. (2023, February 20). Synthesis, DFT investigations, antioxidant, antibacterial activity and SAR-study of novel thiophene-2-carboxamide derivatives. Retrieved January 6, 2026, from [\[Link\]](#)

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Sources

1. fishersci.com [fishersci.com]
2. 5-Cyanothiophene-2-carboxylic acid | C₆H₃NO₂S | CID 6420583 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. fishersci.com [fishersci.com]
4. assets.thermofisher.cn [assets.thermofisher.cn]
5. Development of potential manufacturing routes for substituted thiophenes – Preparation of halogenated 2-thiophenecarboxylic acid derivatives as building blocks for a new family of 2,6-dihaloaryl 1,2,4-triazole insecticides - PMC [pmc.ncbi.nlm.nih.gov]

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